

Application Notes: Ethyl Cyanoglyoxylate-2-Oxime (Oxyma) in Coupling Reactions

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Compound of Interest

Compound Name: Ethyl cyanoglyoxylate-2-oxime

Cat. No.: B8817799

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Introduction

Ethyl cyanoglyoxylate-2-oxime, commonly known as Oxyma or OxymaPure®, is a highly effective and safe additive used in peptide synthesis and other amide bond-forming reactions. [1][2][3] It serves as a superior and non-explosive alternative to traditional benzotriazole-based additives such as 1-hydroxybenzotriazole (HOBt) and 1-hydroxy-7-azabenzotriazole (HOAt). [1][2][4] Oxyma significantly enhances coupling efficiency, suppresses racemization, and improves the synthesis of complex and sterically hindered peptides. [1][3] Its acidic nature (pKa 4.60) allows it to act as a neutralizing agent, minimizing base-catalyzed side reactions. [3][5]

Mechanism of Action

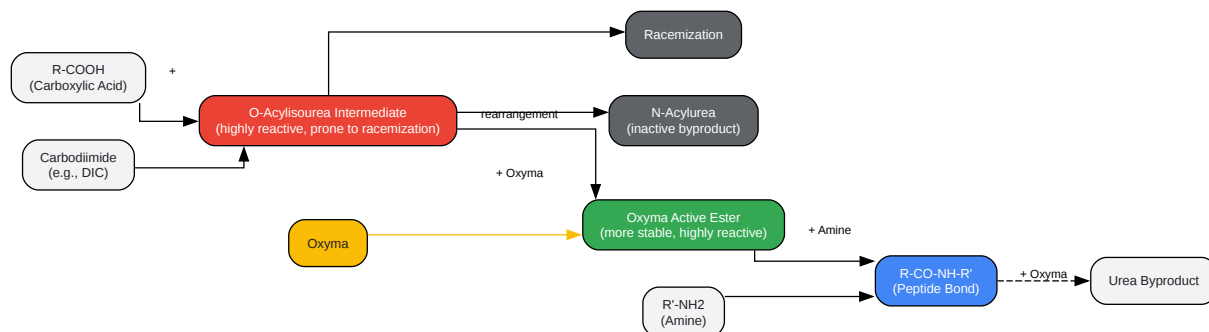
In carbodiimide-mediated coupling reactions, the primary role of Oxyma is to intercept the highly reactive O-acylisourea intermediate that is formed from the reaction of a carboxylic acid with a carbodiimide (e.g., DCC, DIC, EDC). [6][7][8] This interception leads to the formation of a more stable and highly reactive Oxyma active ester (O-acyl-**ethyl cyanoglyoxylate-2-oxime** ester). This active ester then readily reacts with the free amino group of the incoming amino acid or peptide to form the desired amide bond, releasing Oxyma in the process. [1][6]

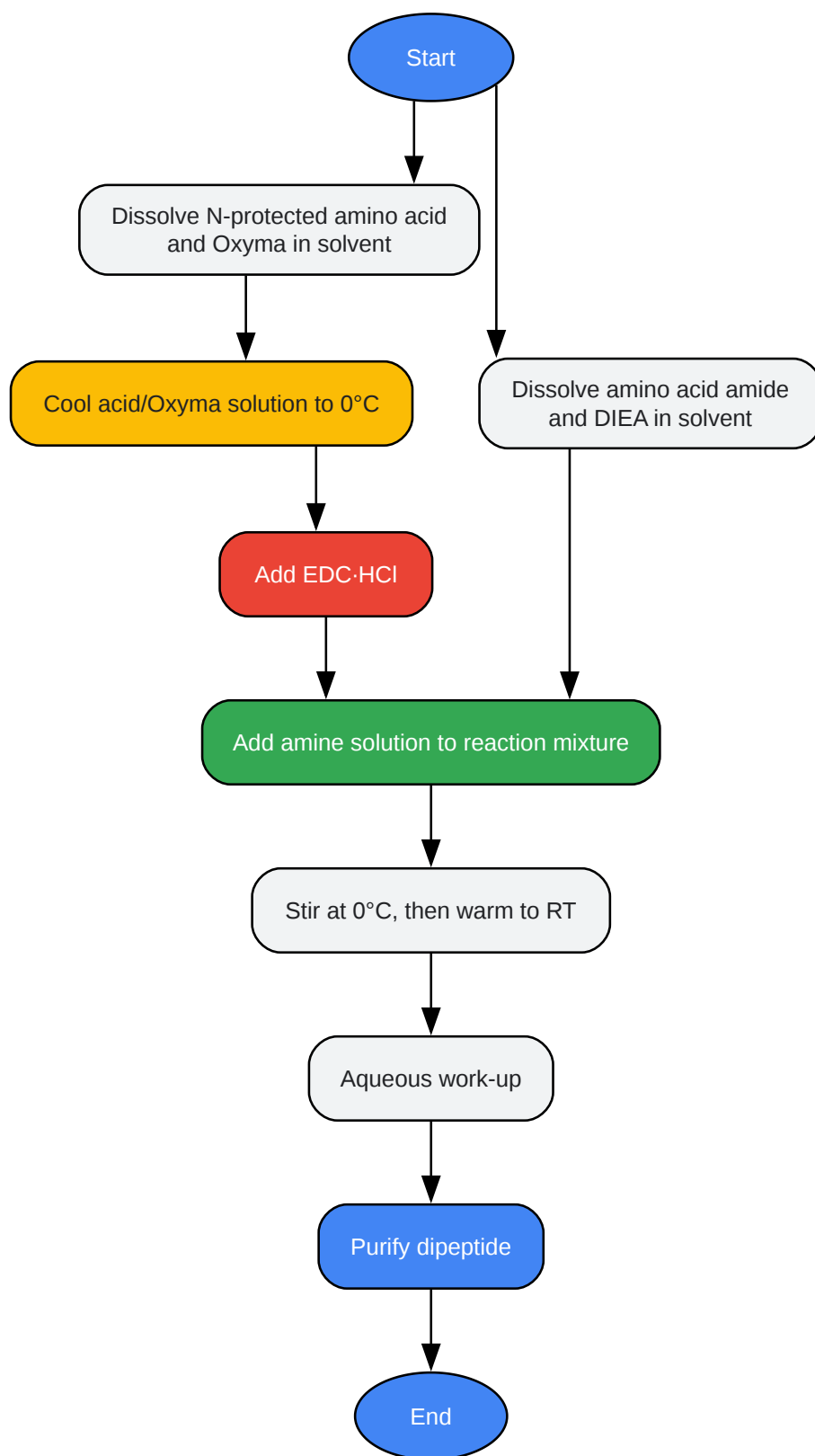
This two-step mechanism is crucial for several reasons:

- **Suppression of Racemization:** The rapid formation of the Oxyma active ester minimizes the concentration and lifetime of the more racemization-prone O-acylisourea intermediate. [6] It

also suppresses the formation of oxazolone, a key intermediate in the racemization pathway.
[\[3\]](#)

- **Prevention of Side Reactions:** Oxyma efficiently prevents the rearrangement of the O-acylisourea intermediate into an unreactive N-acylurea byproduct.[\[3\]](#)[\[6\]](#)
- **Increased Coupling Efficiency:** The Oxyma-activated ester is highly reactive, promoting rapid and efficient peptide bond formation, which leads to higher yields and purity of the final peptide.[\[1\]](#)[\[3\]](#)







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